

Application Notes and Protocols for Insecticidal Activity Testing of 2-Phenylpyridine Derivatives

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Compound of Interest

Compound Name: 2,5-Diphenylpyridine

CAS No.: 15827-72-2

Cat. No.: B098661

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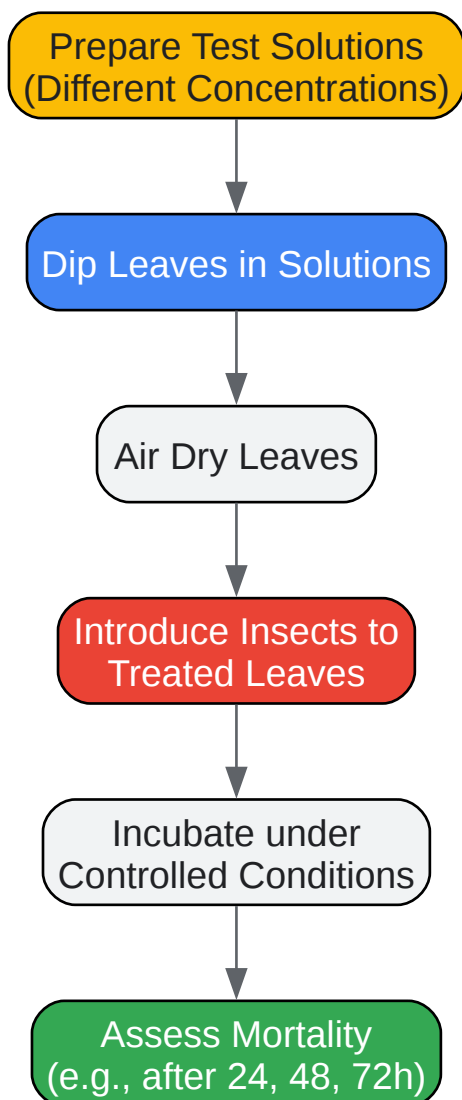
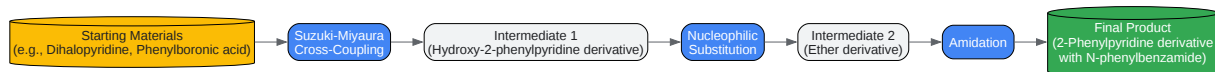
For Researchers, Scientists, and Drug Development Professionals

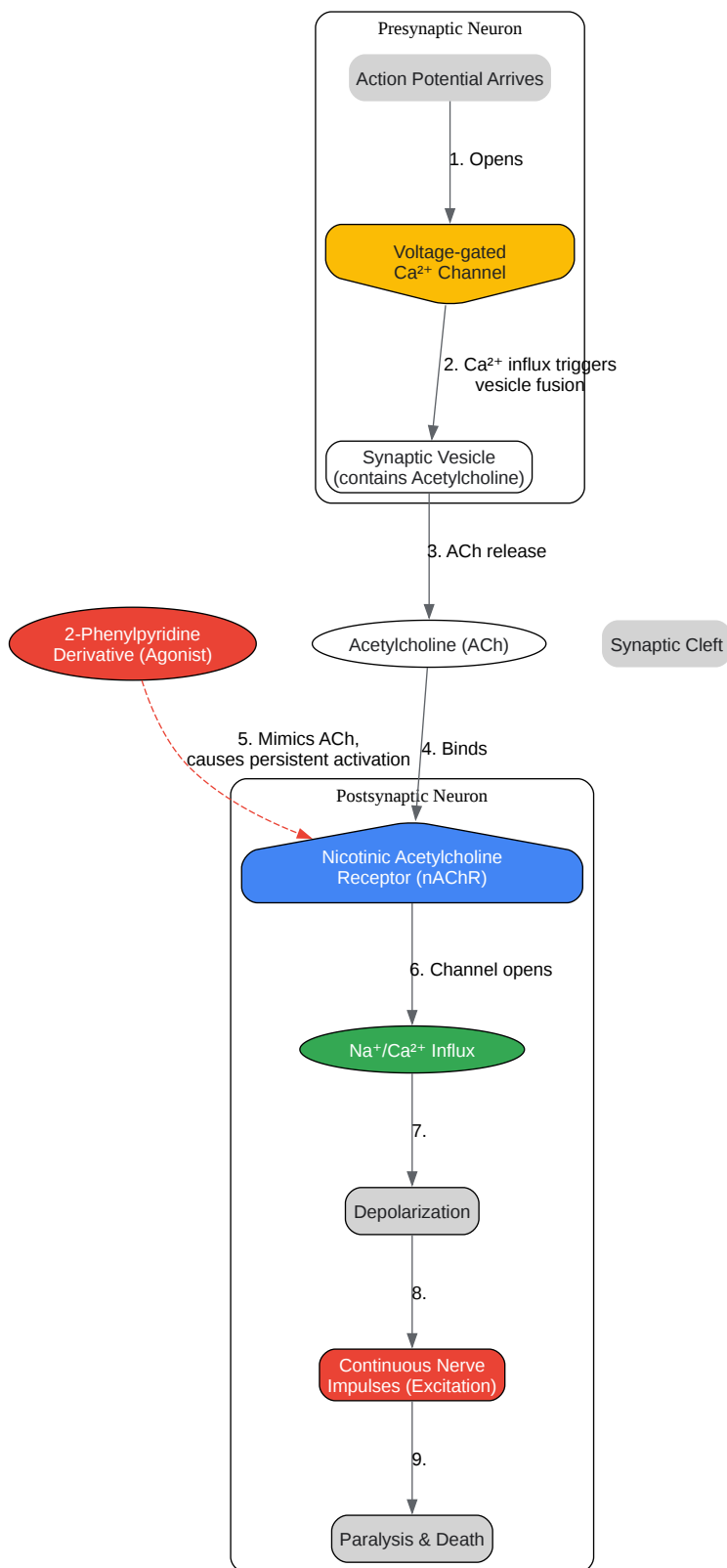
These application notes provide a comprehensive overview of the methodologies for testing the insecticidal activity of 2-phenylpyridine derivatives. The protocols outlined below are based on established methods and offer a framework for screening and characterizing the efficacy of novel compounds against various insect pests.

Synthesis of 2-Phenylpyridine Derivatives

A general synthetic route for preparing 2-phenylpyridine derivatives containing N-phenylbenzamide moieties involves a three-step process: Suzuki-Miyaura cross-coupling, nucleophilic substitution, and amidation. This method is characterized by mild reaction conditions and straightforward product isolation.^{[1][2][3]}

Experimental Workflow for Synthesis





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References

- [1. eurekaselect.com \[eurekaselect.com\]](http://eurekaselect.com)
- [2. Insect ryanodine receptors: molecular targets for novel pest control chemicals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. par.nsf.gov \[par.nsf.gov\]](http://par.nsf.gov)
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